

Ristianol Phosphate Purity Verification: A Comparative Analytical Guide

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Compound of Interest

Compound Name: *Ristianol phosphate*

CAS No.: 78092-66-7

Cat. No.: B1679389

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Executive Summary: The Purity Imperative

In immunomodulation research, **Ristianol Phosphate** (CAS: 78092-66-7) serves as a critical bioactive agent. However, its efficacy is strictly correlated with its salt stoichiometry and the absence of oxidative byproducts (sulfoxides). While many suppliers provide HPLC-UV purity data, this method often fails to detect inorganic impurities (excess phosphate) or verify the correct salt form.

This guide challenges the industry standard of relying solely on HPLC. We propose and detail a Dual-Stream Verification Protocol (DSVP) utilizing NMR (^1H , ^{31}P) and High-Resolution Mass Spectrometry (HRMS). This approach provides an absolute structural confirmation that chromatographic retention time alone cannot offer.

Comparison: Standard QC vs. The DSVP Approach

Feature	Standard HPLC-UV	DSVP (NMR + MS)
Primary Detection	Chromophore absorption (UV 254nm)	Mass-to-charge ratio & Nuclear spin
Salt Stoichiometry	Blind (Cannot quantify counter-ions)	Precise (via $^1\text{H}/^{31}\text{P}$ integration)
Impurity ID	Retention time only	Exact mass & structural fingerprint
Inorganic Impurities	Invisible (e.g., excess H_3PO_4)	Visible (^{31}P NMR)
Confidence Level	Low (90-95%)	Absolute (>99%)

Chemical Identity & Expected Signatures

Before initiating verification, the analyst must understand the target molecular architecture.

Ristianol Phosphate is the phosphate salt of 2-((4-Pyridinylmethyl)thio)ethanol.

- Formula: C

H

NO

PS (Salt)

- Molecular Weight: 267.24 g/mol (Salt); 169.25 g/mol (Free Base)
- Key Structural Moieties: Pyridine ring, Thioether linkage, Primary alcohol, Phosphate counter-ion.

The "Fingerprint" Expectations

- Mass Spectrometry (ESI+): You will not observe the molecular ion of the salt (267.24). You will observe the protonated base

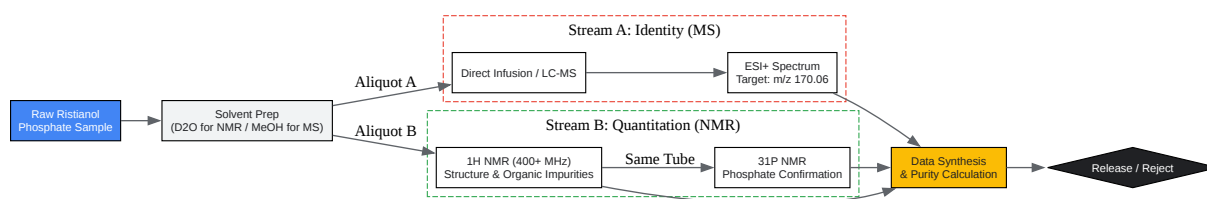
m/z.

- ¹H NMR: Look for the downfield shift of pyridine protons caused by protonation at the nitrogen atom.
- ³¹P NMR: A distinct singlet corresponding to the phosphate anion, crucial for confirming it is not the hydrochloride or free base form.

Dual-Stream Verification Protocol (DSVP)

This protocol is designed to be self-validating. The MS stream confirms identity, while the NMR stream quantifies purity and stoichiometry.

Workflow Visualization



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Figure 1: The Dual-Stream Verification Protocol ensures orthogonal validation of both chemical structure and salt composition.

Stream A: Mass Spectrometry (Identity)

Objective: Confirm the presence of the Ristianol base and screen for oxidative degradation (Sulfoxide formation).

Methodology:

- Solvent: Dissolve 1 mg of sample in 1 mL of 50:50 Methanol:Water (0.1% Formic Acid).

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Scan Range: 100–500 m/z.

Data Interpretation:

- Primary Peak:

(Calculated for
).

- Common Impurity (Red Flag):

. This indicates the Sulfoxide derivative (Ristianol Sulfoxide), a common degradation product of thioethers exposed to air.

- Phosphate Check (Negative Mode): Switch to ESI-. Look for

(
) or
(
) to confirm the anion.

Stream B: NMR Spectroscopy (Purity & Stoichiometry)

Objective: Quantify the molar ratio of Ristianol to Phosphate and detect organic solvents.

Methodology:

- Solvent: Deuterium Oxide (

). Note:

is preferred over DMSO-d6 to avoid obscuring exchangeable protons and to ensure the phosphate salt is fully dissociated.

- Internal Standard: Maleic Acid or TMSP (for quantitative integration).

- Experiments: ^1H (16 scans), ^{31}P (64 scans, proton-decoupled).

^1H NMR Analysis (Predicted Shifts in

):

- Pyridine Aromatics: The protonation of the pyridine nitrogen by the phosphate acid will shift the aromatic doublets downfield compared to the free base.
 - ppm (d, 2H, -protons to N).
 - ppm (d, 2H, -protons).
- Thioether Bridge:
ppm (s, 2H,).
- Ethyl Chain:
 - ppm (t, 2H,).
 - ppm (t, 2H,).

^{31}P NMR Analysis:

- Signal: A sharp singlet at
ppm (relative to 85%).

- Stoichiometry Calculation: Integrate the ^{31}P signal against an external phosphate standard (or verify 1:1 ratio if using a dual-standard method).
- Impurity Check: Polyphosphates or pyrophosphates will appear as multiplets upfield (to ppm).

Troubleshooting & Causality

Scenario 1: The MS shows m/z 170, but the NMR shows split peaks.

- Cause: Partial oxidation. The thioether sulfur is chiral when oxidized to a sulfoxide. This creates diastereomers if another chiral center exists, or simply splits the signals due to chemical environment changes.
- Action: Check for the m/z 186 peak in MS. If present, the sample is degraded.

Scenario 2: ^1H NMR integration is perfect, but the sample is hygroscopic and "sticky".

- Cause: Excess Phosphoric Acid. If the stoichiometry is not exactly 1:1, excess acts as a hygroscopic agent.
- Action: Use ^{31}P NMR to quantify the phosphate relative to an internal standard. A molar ratio $> 1.05:1$ indicates improper crystallization.

Scenario 3: Solubility issues in water.

- Cause: You may have the Free Base (Ristanol), not the Phosphate salt.
- Action: Check pH. The Phosphate salt solution should be acidic (). The free base is less soluble in neutral water.

References

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